

Application Notes and Protocols for 5,5'-Dibromo-BAPTA Microinjection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5'-Dibromo-BAPTA

Cat. No.: B038350

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Introduction

5,5'-Dibromo-BAPTA is a high-affinity, selective calcium chelator widely utilized in life sciences research to investigate the intricate roles of calcium (Ca^{2+}) signaling in a vast array of cellular processes. As a derivative of BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid), it exhibits an intermediate affinity for Ca^{2+} , making it an invaluable tool for buffering intracellular calcium concentrations and studying calcium dynamics in both in vitro and in vivo models.^{[1][2]} Its utility is further enhanced by its salt form, which can be directly introduced into cells via microinjection, allowing for precise control over the intracellular concentration of the chelator.

These application notes provide detailed protocols and quantitative data for the effective use of **5,5'-Dibromo-BAPTA** via microinjection for the study of calcium-dependent signaling pathways.

Physicochemical and Calcium Binding Properties

Understanding the properties of **5,5'-Dibromo-BAPTA** is crucial for designing and interpreting experiments. The tetrapotassium salt is the form typically used for microinjection due to its solubility in aqueous solutions.

Property	Value
Molecular Formula	C ₂₂ H ₁₈ Br ₂ K ₄ N ₂ O ₁₀
Molecular Weight	786.59 g/mol
Appearance	White to off-white solid
Solubility	Soluble in water
Calcium Dissociation Constant (Kd)	~1.6 - 3.6 μ M (in the absence of Mg ²⁺)[1][2]

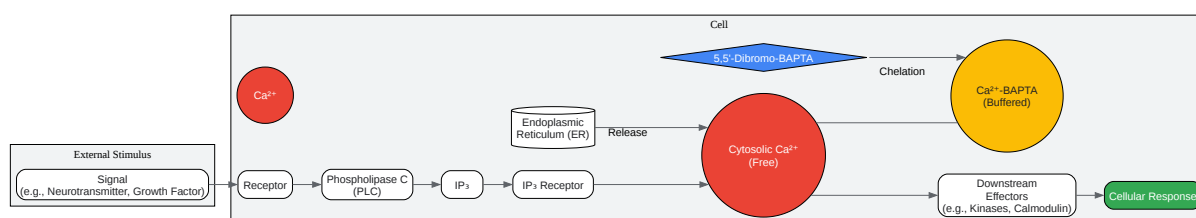
Key Applications in Calcium Signaling Research

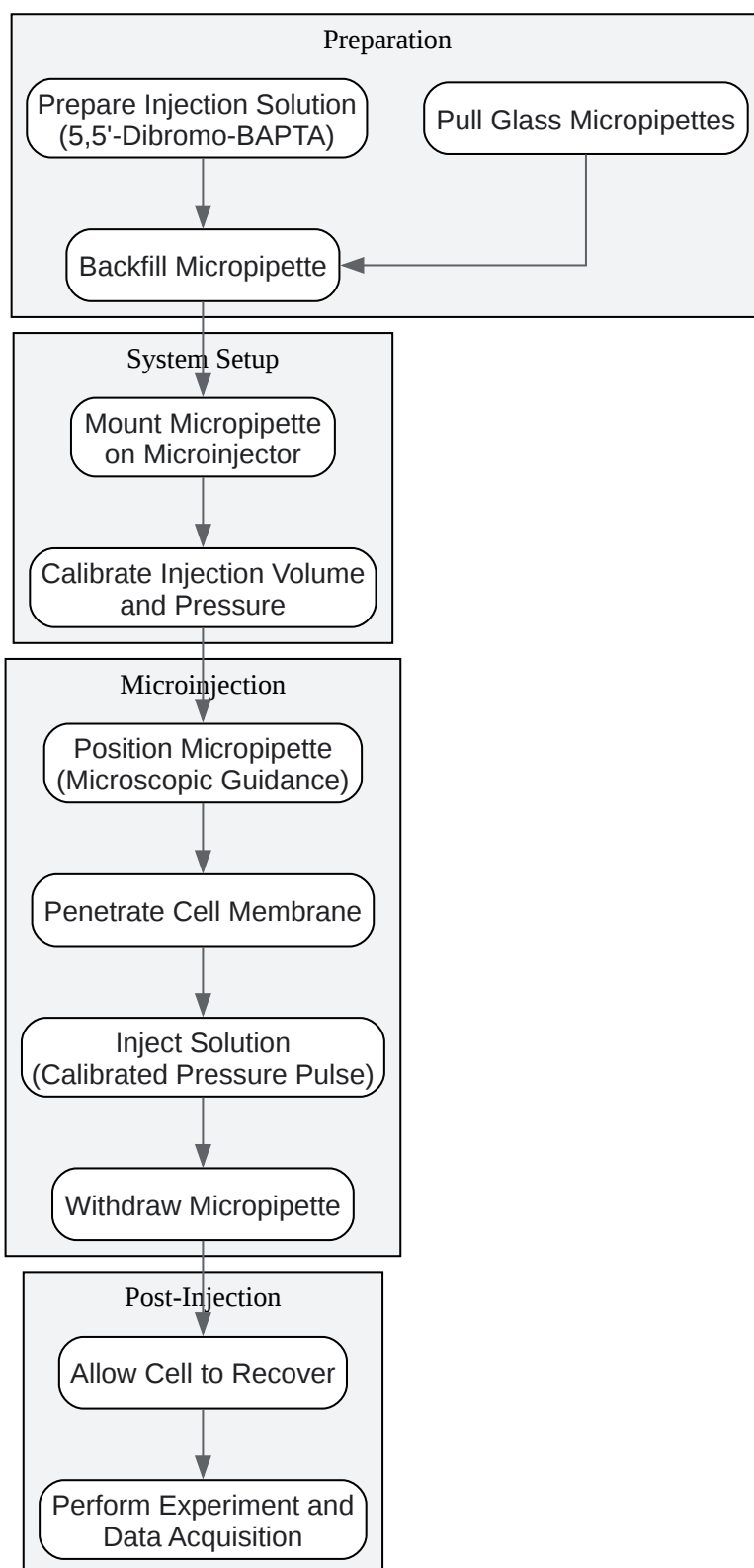
Microinjection of **5,5'-Dibromo-BAPTA** is a powerful technique to investigate the role of intracellular calcium in a variety of cellular processes, including:

- **Synaptic Transmission and Plasticity:** By buffering intracellular calcium in neurons, researchers can dissect the calcium-dependency of neurotransmitter release and synaptic plasticity phenomena like long-term potentiation (LTP) and long-term depression (LTD).[1]
- **Excitation-Contraction Coupling:** In muscle cells, **5,5'-Dibromo-BAPTA** can be used to study the precise Ca²⁺ concentrations required to trigger different stages of the contractile process.
- **Gene Expression and Apoptosis:** Investigating the necessity of calcium signaling in the regulation of gene expression and programmed cell death.
- **Store-Operated Calcium Entry (SOCE):** By buffering the initial Ca²⁺ release from the endoplasmic reticulum (ER), **5,5'-Dibromo-BAPTA** helps to isolate and study the subsequent activation of store-operated Ca²⁺ channels.

Signaling Pathway Visualization

The following diagram illustrates the central role of intracellular calcium as a second messenger and the point of intervention for **5,5'-Dibromo-BAPTA**.





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for 5,5'-Dibromo-BAPTA Microinjection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038350#5-5-dibromo-bapta-microinjection-techniques]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com